OmpX: A Comprehensive Technical Guide to its Structure, Function, and Therapeutic Potential

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Compound of Interest

Compound Name:	*OmpX protein*
CAS No.:	*134632-13-6*
Cat. No.:	*B1180067*

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Abstract

The outer membrane protein X (OmpX) is a small, eight-stranded β-barrel protein found in the outer membrane of various Gram-negative bacteria, including Escherichia coli. It plays a significant role in bacterial pathogenesis, contributing to adhesion, invasion of host cells, serum resistance, and antibiotic resistance. Its conserved structure and crucial role in virulence make it an attractive target for the development of novel antimicrobial agents. This technical guide provides an in-depth overview of the structure, function, and regulation of OmpX, along with detailed experimental protocols for its study and visualization of its key signaling pathways.

OmpX Protein Structure

OmpX is characterized by a highly conserved eight-stranded antiparallel β-barrel structure.[1] [2] This β-barrel is connected by four extracellular loops of varying length and sequence, and three shorter periplasmic turns.[3] The membrane-spanning portion of OmpX is notably more conserved than its extracellular loops.[2]

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Structural Quantitative Data

The following tables summarize key quantitative data derived from various structural studies of E. coli OmpX, primarily from entries in the Protein Data Bank (PDB).

Structural Parameter	PDB ID: 1QJ8 (X-ray)[1]	PDB ID: 1QJ9 (X-ray)[2]	PDB ID: 1Q9G (NMR)[4]	PDB ID: 2M06 (NMR)[5]
Resolution (Å)	1.90	2.10	Not Applicable	Not Applicable
Total Structure Weight (kDa)	17.21	16.37	16.37	16.4
Modeled Residue Count	148	148	148	148
Atom Count	1,300	1,225	1,157	1,160
β-strands	8	8	8	8

Biophysical Property	Value	Reference
Molecular Weight (from sequence)	~16.5 kDa	[6]
Isoelectric Point (pI)	5.3	[7]
Barrel Tilt in C14 Lipid Bilayers	7°	[8]

OmpX Protein Function

OmpX is a multifunctional protein implicated in various aspects of bacterial survival and pathogenesis. Its functions are largely attributed to its extracellular loops, which are thought to interact with host cell components and the surrounding environment.

- Adhesion and Invasion: OmpX promotes bacterial adhesion to and entry into mammalian cells.[2] The protruding β-sheet formed by its extracellular loops is presumed to bind to external proteins, facilitating this process.[2][3]

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- Serum Resistance: OmpX contributes to the resistance of bacteria against the human complement system, a key component of the innate immune response.[2]
- Antibiotic Resistance: Overexpression of OmpX has been associated with decreased susceptibility to β-lactam antibiotics.[9] This is often linked to a concurrent decrease in the expression of major porins like OmpF and OmpC, thereby reducing antibiotic influx.[9]
- Regulation of Motility: OmpX has been shown to contribute to flagellar production in uropathogenic E. coli (UPEC) by influencing the expression of FlhD, the master regulator of flagellum-related genes.[9][10]
- Biofilm Formation: OmpX overexpression can compensate for the defective biofilm formation observed in E. coli strains with an inactivated TolC efflux pump, particularly under hyper-osmotic stress.[11][12]

Signaling and Regulatory Pathways

The expression and activity of OmpX are tightly regulated and integrated into broader cellular signaling networks.

OmpX Expression Regulation

The expression of the ompX gene is modulated by various environmental stresses and regulatory systems.

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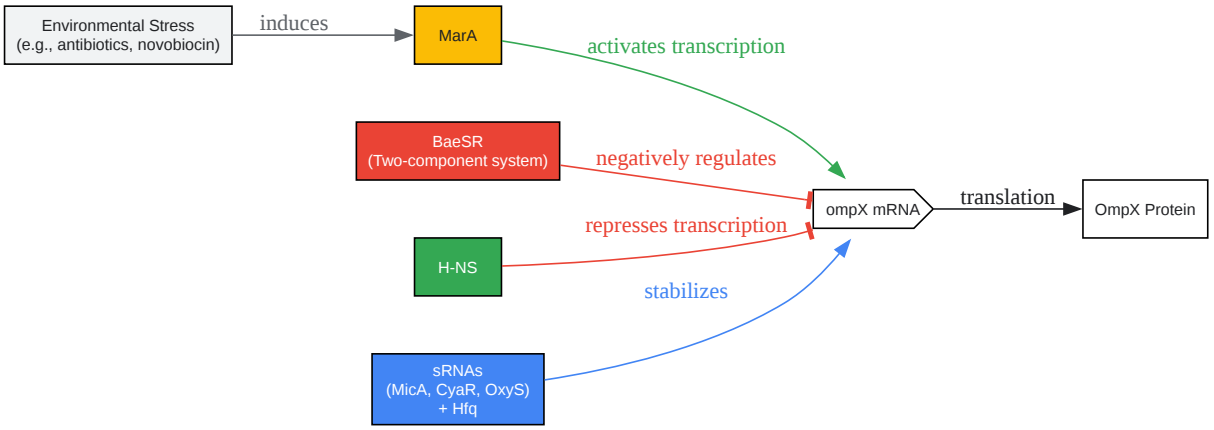

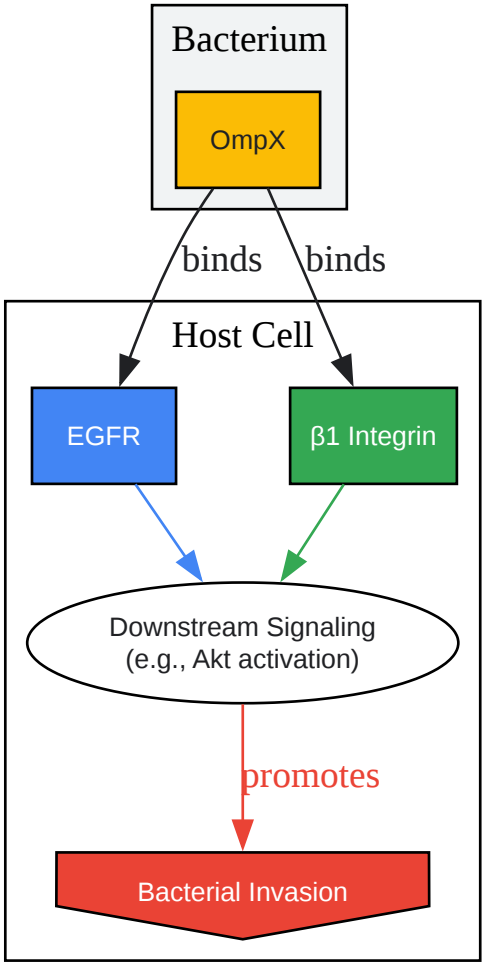

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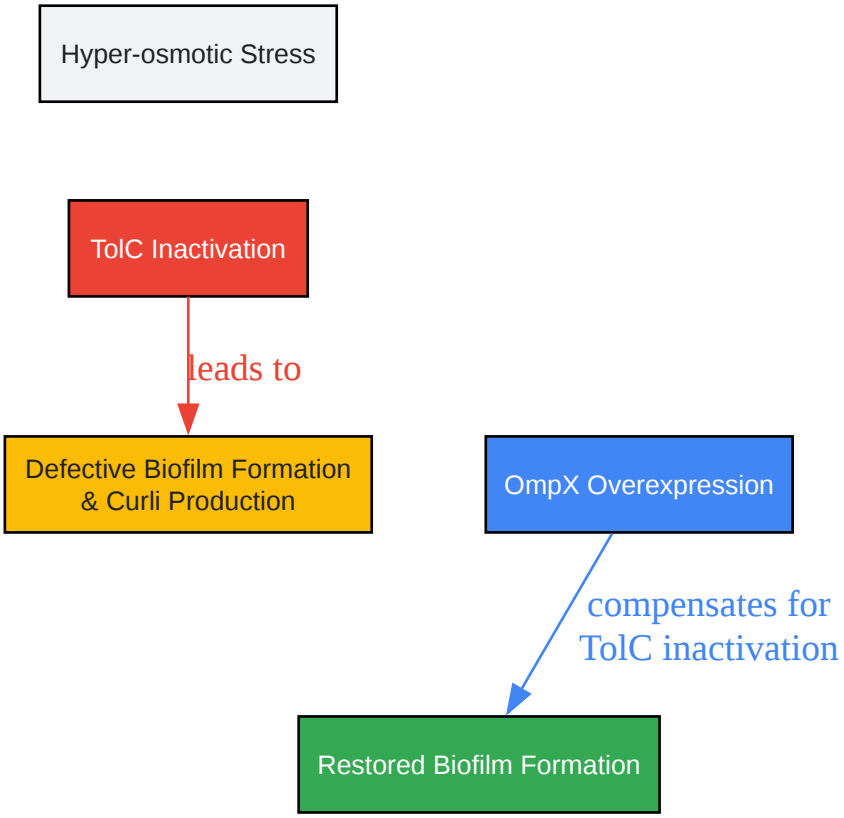

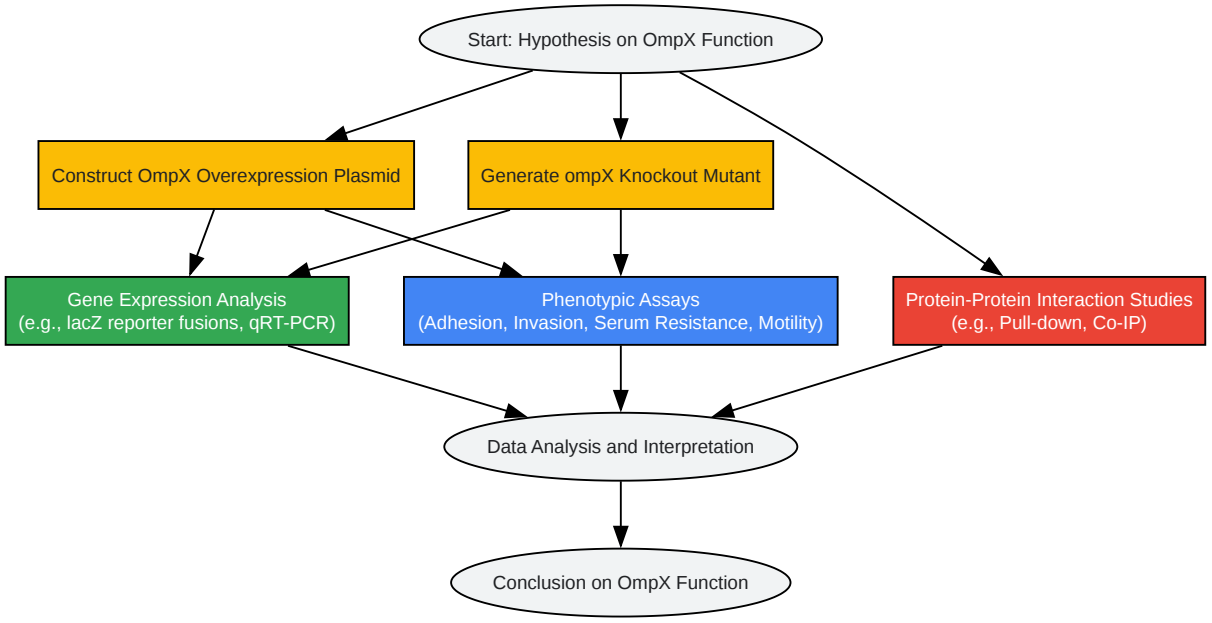

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